

# Dibritannilactone B chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B8257862*

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## An In-depth Technical Guide on Dibritannilactone B

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dibritannilactone B** is a sesquiterpenoid natural product isolated from the plant *Inula britannica*.<sup>[1][2]</sup> This class of compounds is known for a diverse range of biological activities.<sup>[1]</sup> Currently, **Dibritannilactone B** is under investigation for its potential pharmacological applications, particularly in the fields of inflammation and oncology.<sup>[1]</sup> This document provides a summary of the currently available technical information on **Dibritannilactone B**.

### Chemical and Physical Properties

The available data for **Dibritannilactone B** is summarized below. It is important to note that this information is primarily sourced from chemical suppliers and detailed peer-reviewed literature on its properties is scarce.

Property	Value	Source
CAS Number	1829580-18-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C34H46O9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	598.72 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Physical Description	Powder	<a href="#">[4]</a>
Purity	>98% (as determined by HPLC)	<a href="#">[4]</a>

Note on Inconsistencies: It is crucial to highlight that the CAS number 1829580-18-8 has also been associated with a different chemical entity, (9Z,12Z)-N-Benzyl octadeca-9,12-dienamide, by at least one chemical vendor, which has a different molecular formula and structure.[\[3\]](#)[\[5\]](#) Furthermore, an incorrect SMILES string (CC1=NON=C1S(=O)(=O)C2=CC=CC=C2) has been listed by one supplier, which does not correspond to the molecular formula of

**Dibritannilactone B**.[\[1\]](#) Researchers should exercise caution and verify the identity of any supplied material.

## Chemical Structure

As a sesquiterpenoid lactone, **Dibritannilactone B** belongs to a large family of natural products characterized by a 15-carbon skeleton, often with a lactone ring. The precise chemical structure of **Dibritannilactone B** is not readily available in the public scientific literature beyond the molecular formula. A Certificate of Analysis from one supplier indicates that the structure has been confirmed by NMR, but the spectral data itself is not provided.[\[4\]](#)

## Biological Activity and Potential Applications

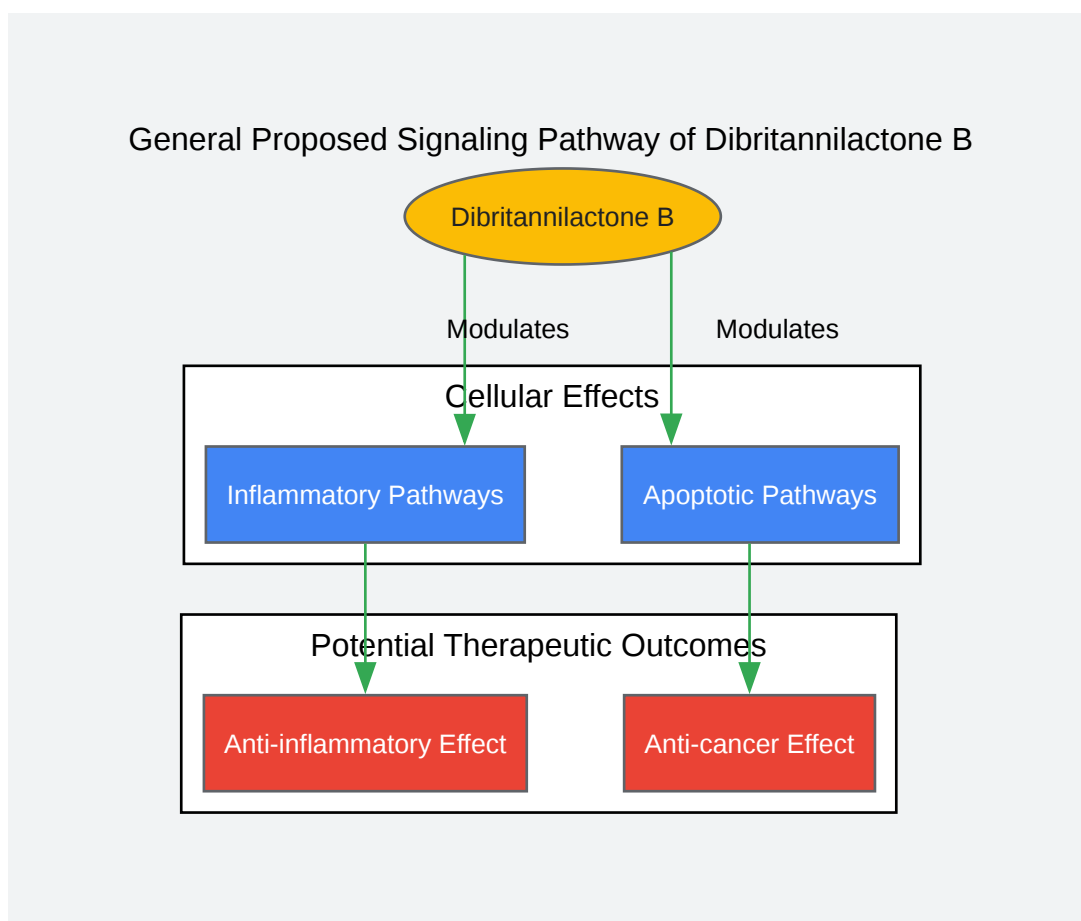
**Dibritannilactone B** is reported to be a subject of research for its potential as a therapeutic agent. The primary areas of investigation are its effects on inflammatory and apoptotic pathways.[\[1\]](#)

### 4.1. Anti-inflammatory and Anti-cancer Potential

Vendor information suggests that **Dibritannilactone B** modulates cellular signaling pathways involved in inflammation and apoptosis.[1] This includes potential interactions with signaling molecules and transcription factors that regulate gene expression related to cell cycle and survival.[1] These properties make it a compound of interest for the development of new treatments for inflammatory diseases and cancer.[1] However, at present, there is no publicly available quantitative data, such as IC50 or EC50 values, to substantiate these claims.

#### 4.2. Proposed Mechanism of Action (General)

The proposed general mechanism of action for **Dibritannilactone B**, based on available descriptions, is depicted in the following signaling pathway diagram.



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Caption: General signaling pathway of **Dibritannilactone B**.

## Experimental Protocols

A critical gap in the currently available information for **Dibritannilactone B** is the absence of detailed experimental protocols. The search of scientific literature and chemical databases did not yield specific methods for the following:

- Isolation: While it is known to be isolated from *Inula britannica*, the specific extraction and purification procedures are not detailed.
- Total Synthesis: There are no published routes for the chemical synthesis of **Dibritannilactone B**.
- Biological Assays: Protocols for the experiments that would quantify its biological activity (e.g., anti-inflammatory or cytotoxic assays) are not available.
- Spectroscopic Analysis: While NMR is mentioned for structure confirmation, the detailed <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, IR, or mass spectrometry data and the conditions for their acquisition are not publicly accessible.

## Conclusion

**Dibritannilactone B** is an emerging natural product with purported biological activities that warrant further investigation. However, the available information is currently limited to that provided by chemical suppliers. For drug development professionals and researchers, it will be imperative to await or conduct foundational research to elucidate its precise chemical structure, confirm its biological activities through quantitative assays, and establish detailed protocols for its isolation, synthesis, and analysis. The noted inconsistencies in the data associated with its CAS number also necessitate careful verification of this compound's identity in any future research endeavors.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)